

Proper Disposal of Pirimicarb-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Pirimicarb-d6

Cat. No.: B1357182

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Providing essential safety and logistical information for the proper handling and disposal of **Pirimicarb-d6**, this guide offers procedural, step-by-step guidance to ensure the safety of laboratory personnel and the protection of the environment.

Pirimicarb-d6, the deuterated form of the carbamate insecticide Pirimicarb, requires careful management in a laboratory setting due to its acute toxicity and environmental hazards. Adherence to proper disposal protocols is critical to mitigate risks. This document outlines the necessary procedures for the safe disposal of **Pirimicarb-d6**, targeting researchers, scientists, and drug development professionals.

Safety and Hazard Information

Pirimicarb-d6 is classified as a hazardous substance. It is crucial to be aware of its associated dangers before handling.

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)[1]
- Hazardous to the Aquatic Environment, Acute (Category 1)[1]
- Hazardous to the Aquatic Environment, Chronic (Category 1)[1]
- Suspected of causing cancer[2][3]

Personal Protective Equipment (PPE) is mandatory when handling **Pirimicarb-d6**. This includes:

- Eyeshields and face shields[1]
- Chemical-resistant gloves[4]
- Protective clothing[4]
- A P2 (EN 143) respirator cartridge or equivalent[1]

Quantitative Data Summary

The following tables summarize key quantitative data related to **Pirimicarb-d6**.

Table 1: Physical and Chemical Properties

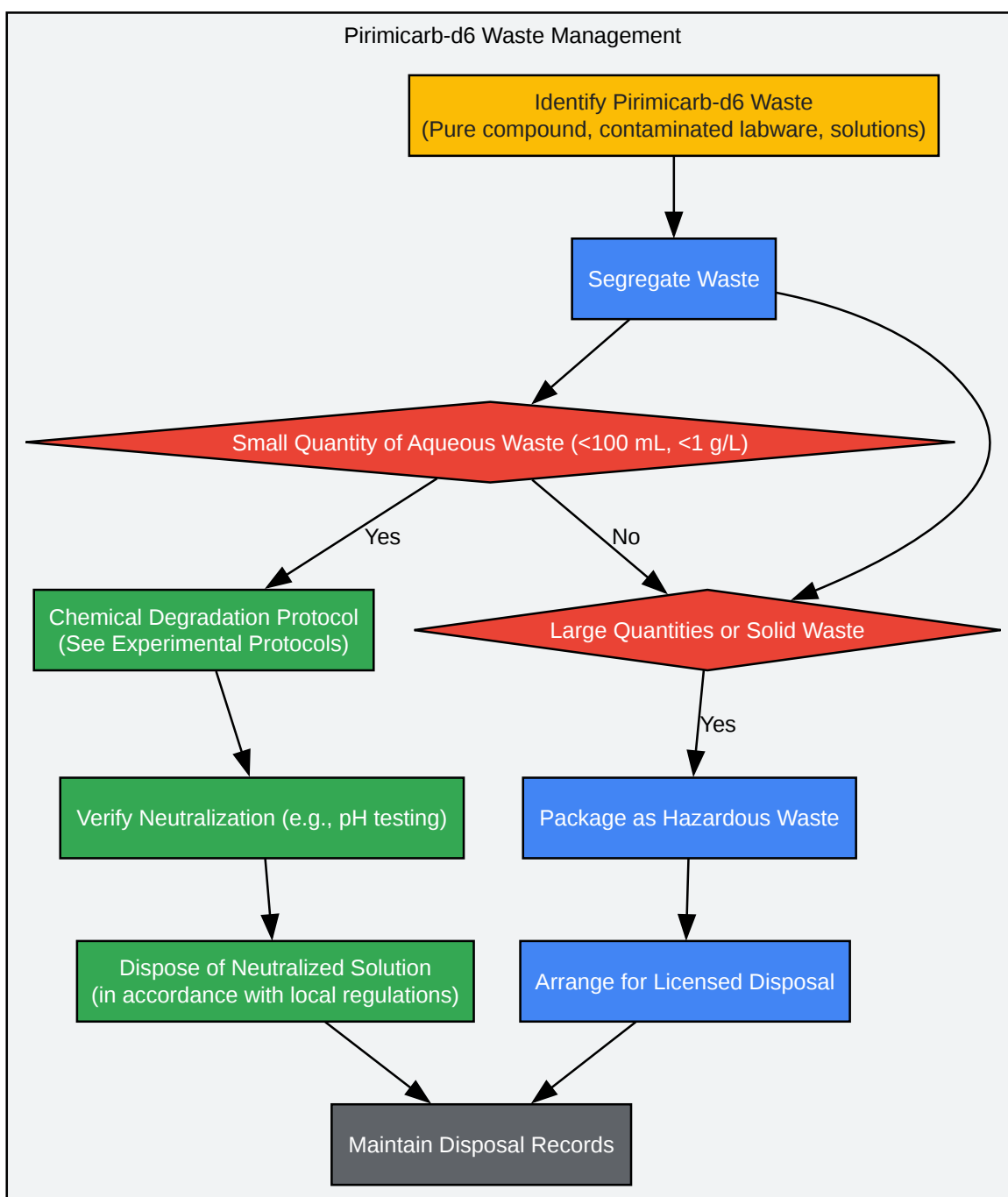
Property	Value
Chemical Formula	C ₁₁ D ₆ H ₁₂ N ₄ O ₂
Molecular Weight	244.32 g/mol [1]
Appearance	Crystalline solid

Table 2: Toxicological Data

Test	Result	Species
LD50 (Oral)	8.2 mg/kg	Bobwhite quail[2]
LD50 (Oral)	17.2 mg/kg	Mallard duck[2]
LC50 (96 hr)	80 mg/L	Bluegill sunfish[2]
LC50 (48 hr)	14 µg/L	Daphnia magna[2]
EC50 (72 hr)	5.9 µg/L	Pseudokirchneriella subcapitata (algae)[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pirimicarb-d6** waste.



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References

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